

The chemical properties and structure of hexadecanal (C₁₆H₃₂O).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecanal

Cat. No.: B134135

[Get Quote](#)

An In-depth Technical Guide to Hexadecanal (C₁₆H₃₂O)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hexadecanal, a long-chain saturated fatty aldehyde, is a molecule of significant interest in various scientific disciplines, including biochemistry, cell biology, and pharmacology. This technical guide provides a comprehensive overview of the chemical properties, structure, and biological significance of **hexadecanal**. It includes detailed tables of its physicochemical properties, experimental protocols for its analysis, and visualizations of key signaling pathways in which it is involved. This document is intended to serve as a valuable resource for researchers and professionals engaged in studies related to lipid metabolism, cellular signaling, and drug development.

Chemical Properties and Structure

Hexadecanal, also known as palmitaldehyde, is an organic compound with the chemical formula C₁₆H₃₂O.[1][2] It consists of a sixteen-carbon unbranched alkyl chain with a terminal aldehyde functional group.[3] This structure imparts both hydrophobic and reactive characteristics to the molecule. At room temperature, it exists as a white crystalline solid.[4]

Physicochemical Properties

The physical and chemical properties of **hexadecanal** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C16H32O	[1][2][3]
Molecular Weight	240.42 g/mol	[1][3]
Appearance	White crystalline solid	[4]
Melting Point	34-38 °C	[4]
Boiling Point	151 °C at 2 mmHg	[5]
Density	0.829 g/cm ³ (estimated)	
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, DMSO, and DMF.	[6]
CAS Number	629-80-1	[1][3]

Chemical Reactivity

As an aldehyde, **hexadecanal** exhibits characteristic chemical reactivity. The aldehyde functional group is susceptible to both oxidation and reduction.

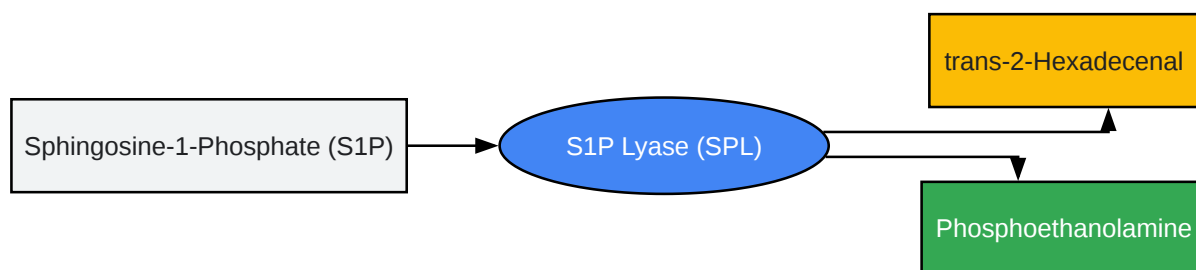
- Oxidation: **Hexadecanal** can be oxidized to its corresponding carboxylic acid, hexadecanoic acid (palmitic acid).
- Reduction: Reduction of **hexadecanal** yields the corresponding primary alcohol, 1-hexadecanol.

Biological Significance and Signaling Pathways

Hexadecanal is not merely an inert lipid molecule but plays significant roles in cellular metabolism and signaling. It is a key intermediate in the degradation of sphingolipids and has been implicated in stress-induced apoptosis.

Role in Sphingolipid Metabolism

Hexadecanal is a product of the enzymatic cleavage of sphingosine-1-phosphate (S1P) by S1P lyase, a crucial step in the sphingolipid degradation pathway.[2][7][8] This pathway is essential for maintaining the balance of bioactive sphingolipids, which are involved in regulating various cellular processes.

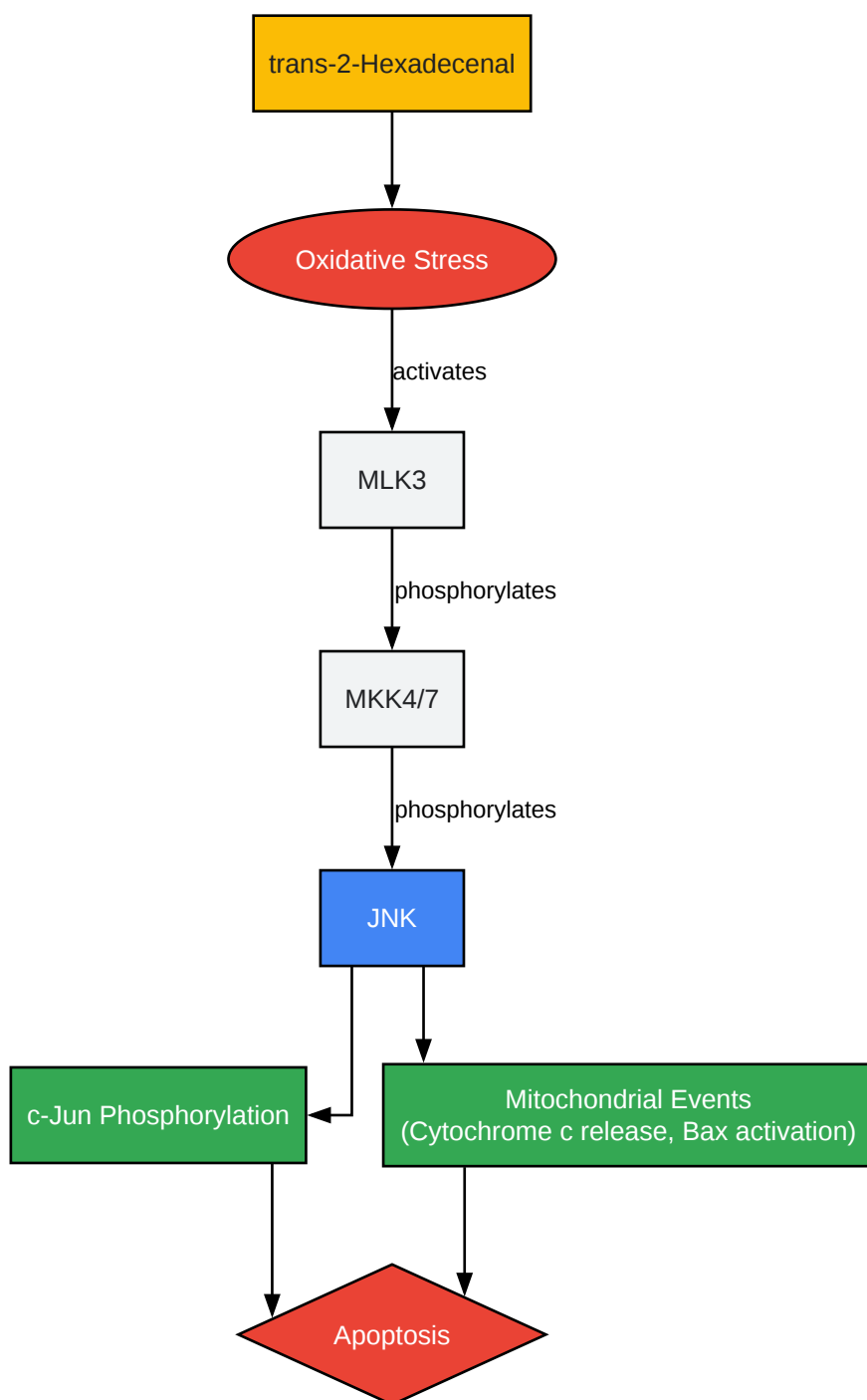


[Click to download full resolution via product page](#)

Sphingolipid degradation pathway yielding **hexadecanal**.

Induction of Apoptosis via JNK Signaling

Studies have demonstrated that a derivative of **hexadecanal**, trans-2-hexadecenal, can induce cytoskeletal reorganization and apoptosis in a c-Jun N-terminal kinase (JNK)-dependent manner.[9][10] This signaling cascade is initiated by cellular stress and involves a series of phosphorylation events culminating in the activation of pro-apoptotic proteins.



[Click to download full resolution via product page](#)

JNK-dependent apoptotic signaling induced by hexadecenal.

Experimental Protocols

Accurate and reproducible experimental methods are paramount for the study of **hexadecanal**. This section provides detailed protocols for its purification and analysis.

Purification of Hexadecanal by Column Chromatography

This protocol is adapted for the purification of long-chain aldehydes.

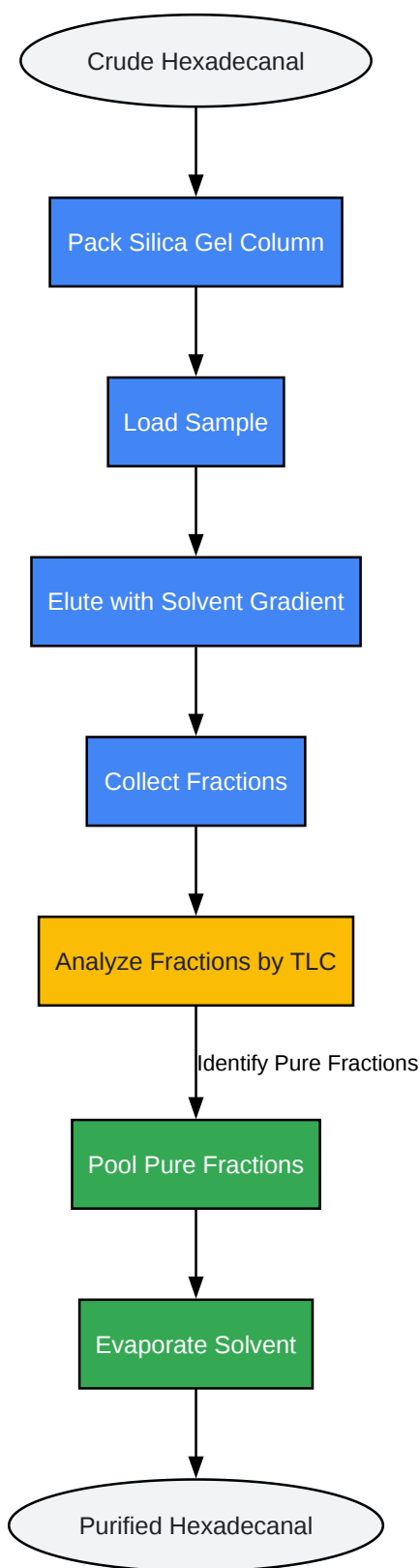
Materials:

- Crude **hexadecanal** sample
- Silica gel (60 Å, 70-230 mesh)
- Solvents: Hexane, Diethyl ether (or Ethyl acetate), all HPLC grade
- Glass chromatography column
- Fraction collector or test tubes
- Thin-Layer Chromatography (TLC) plates and chamber
- Rotary evaporator

Procedure:

- **Column Packing:** Prepare a slurry of silica gel in hexane and pour it into the chromatography column. Allow the silica to settle, ensuring a uniform bed.
- **Sample Loading:** Dissolve the crude **hexadecanal** in a minimal amount of hexane. Carefully load the sample onto the top of the silica gel bed.
- **Elution:** Begin elution with 100% hexane. Gradually increase the polarity of the mobile phase by adding increasing proportions of diethyl ether (e.g., starting from 1% and incrementally increasing to 5-10%).
- **Fraction Collection:** Collect fractions of the eluate in separate tubes.
- **TLC Analysis:** Monitor the separation by spotting fractions onto a TLC plate and developing it in an appropriate solvent system (e.g., 95:5 Hexane:Diethyl ether). Visualize the spots under UV light or by staining.

- Pooling and Evaporation: Combine the fractions containing pure **hexadecanal**, as determined by TLC analysis. Remove the solvent using a rotary evaporator to obtain the purified compound.



[Click to download full resolution via product page](#)

Workflow for **hexadecanal** purification.

Analysis of Hexadecanal by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general framework for the qualitative and quantitative analysis of **hexadecanal**.^[1]

Instrumentation and Conditions:

Parameter	Setting
Gas Chromatograph	Agilent 6890 or equivalent
Mass Spectrometer	Agilent 5973 or equivalent
Column	HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or similar
Injector Temperature	250 °C
Oven Program	Initial temp 50 °C, hold for 2 min; ramp at 10 °C/min to 280 °C, hold for 5 min
Carrier Gas	Helium, constant flow at 1 mL/min
Ionization Mode	Electron Ionization (EI), 70 eV
Mass Range	m/z 40-400

Procedure:

- **Sample Preparation:** Dissolve a known amount of the purified **hexadecanal** in a suitable volatile solvent (e.g., hexane or dichloromethane) to a final concentration of approximately 1 mg/mL.
- **Injection:** Inject 1 µL of the sample into the GC-MS system.
- **Data Acquisition:** Acquire the data over the specified mass range.
- **Data Analysis:** Identify the **hexadecanal** peak based on its retention time and mass spectrum. The mass spectrum should show a characteristic fragmentation pattern, including

the molecular ion peak (m/z 240.4).

Conclusion

Hexadecanal is a multifaceted molecule with important roles in cellular biochemistry and signaling. A thorough understanding of its chemical properties and biological functions is crucial for advancing research in lipidomics, cell death pathways, and the development of novel therapeutic strategies. The data and protocols presented in this guide are intended to facilitate further investigation into this intriguing long-chain aldehyde.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Hexadecanal [webbook.nist.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. hexadecanal | 629-80-1 [chemicalbook.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Sphingolipid Metabolism | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. An overview of sphingolipid metabolism: from synthesis to breakdown - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The Sphingolipid Degradation Product Trans-2-Hexadecenal Induces Cytoskeletal Reorganization and Apoptosis in a JNK-Dependent Manner - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The sphingolipid degradation product trans-2-hexadecenal induces cytoskeletal reorganization and apoptosis in a JNK-dependent manner - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The chemical properties and structure of hexadecanal (C₁₆H₃₂O)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b134135#the-chemical-properties-and-structure-of-hexadecanal-c16h32o>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com